

# In-Depth Technical Guide: Physicochemical Properties of 2,5-Dimethylbenzonitrile

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## Compound of Interest

Compound Name: **2,5-Dimethylbenzonitrile**

Cat. No.: **B077730**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and related physicochemical properties of **2,5-Dimethylbenzonitrile**, a key intermediate in various synthetic applications, including pharmaceutical development. This document offers detailed data, experimental protocols, and logical workflows to support research and development activities.

## Core Physicochemical Data

The accurate determination of molecular weight is fundamental in chemical synthesis and analysis. It underpins stoichiometry, reaction kinetics, and the structural elucidation of compounds. For **2,5-Dimethylbenzonitrile**, the molecular properties are well-defined and summarized below.

Property	Value	Source
Molecular Formula	$C_9H_9N$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Calculated Molecular Weight		
Monoisotopic Mass	131.0735 g/mol	<a href="#">[4]</a>
Average Mass	131.178 g/mol	<a href="#">[5]</a>
Experimentally Determined Molecular Weight		
Mass Spectrometry	131.17 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>

## Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

The molecular formula for **2,5-Dimethylbenzonitrile** is  $C_9H_9N$ .[\[1\]](#)[\[2\]](#)[\[3\]](#)

The calculation is as follows:

- Carbon (C): 9 atoms  $\times$  12.011 amu/atom = 108.099 amu
- Hydrogen (H): 9 atoms  $\times$  1.008 amu/atom = 9.072 amu
- Nitrogen (N): 1 atom  $\times$  14.007 amu/atom = 14.007 amu

Total Molecular Weight:  $108.099 + 9.072 + 14.007 = 131.178$  amu

Note: The standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation. These values represent a weighted average of the naturally occurring isotopes of each element.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

## Experimental Determination of Molecular Weight

Mass spectrometry is the primary and most accurate method for determining the molecular weight of a compound.

# Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Objective: To determine the molecular weight of **2,5-Dimethylbenzonitrile** with high accuracy.

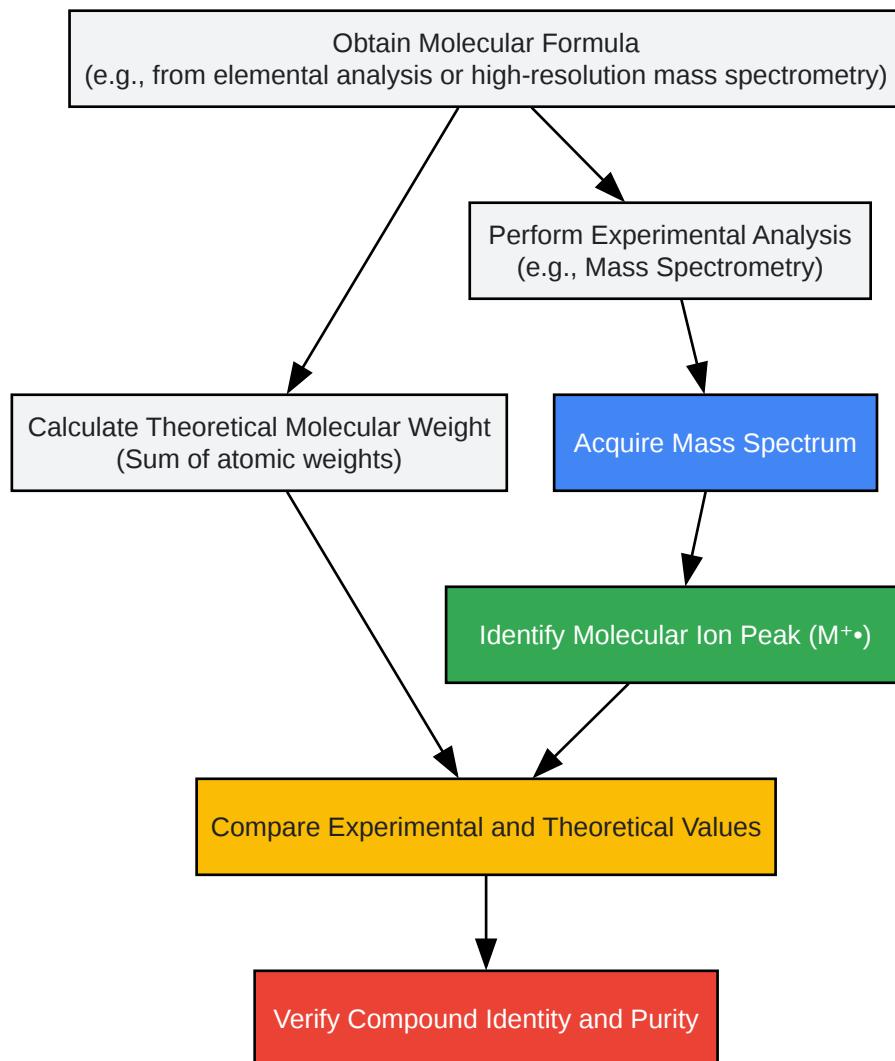
Instrumentation: A high-resolution mass spectrometer equipped with an electron ionization source.

Methodology:

- Sample Preparation: A dilute solution of **2,5-Dimethylbenzonitrile** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- Introduction: The sample is introduced into the ion source of the mass spectrometer, typically via direct infusion or through a gas chromatograph for separation from any impurities.
- Ionization: In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ( $M^{+\bullet}$ ).
- Acceleration: The resulting ions are then accelerated by an electric field into the mass analyzer.
- Mass Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- Detection: A detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum.
- Data Analysis: The peak in the mass spectrum with the highest  $m/z$  value that corresponds to the intact molecule is identified as the molecular ion peak. The  $m/z$  value of this peak provides the molecular weight of the compound.

## Workflow for Molecular Weight Determination

The logical flow for the determination and verification of a compound's molecular weight is crucial for ensuring data integrity in a research setting.



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- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 2,5-Dimethylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077730#2-5-dimethylbenzonitrile-molecular-weight>]

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